

Standardized Protocol for Tyramine Extraction from Neuronal Tissue: Application Notes

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Compound of Interest

Compound Name: Tyramine

Cat. No.: B021549

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Introduction

Tyramine, a trace monoamine derived from the amino acid tyrosine, acts as a neuromodulator in the central nervous system.^{[1][2]} Its role in neuronal signaling, particularly through the Trace Amine-Associated Receptor 1 (TAAR1), has implicated it in various neurological processes and disorders.^[1] Accurate quantification of **tyramine** in neuronal tissue is crucial for understanding its physiological and pathological functions. This document provides a detailed protocol for the extraction of **tyramine** from neuronal tissue for subsequent analysis by High-Performance Liquid Chromatography with Electrochemical Detection (HPLC-ECD), a highly sensitive method for the detection of electroactive compounds like **tyramine**.^{[3][4]}

Principle

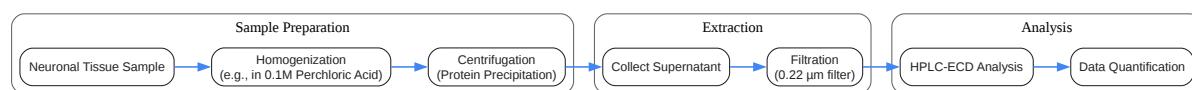
This protocol outlines a method for the extraction of **tyramine** from neuronal tissue samples. The core principle involves the homogenization of the tissue in an acidic solution to release **tyramine** and prevent enzymatic degradation. Subsequently, proteins are precipitated and removed, and the resulting supernatant, containing **tyramine**, is clarified for analysis. The final extract can be analyzed using various techniques, with HPLC-ECD being a common and sensitive choice.^{[3][5][6]}

Quantitative Data

The following table summarizes the performance of HPLC-ECD for the analysis of monoamines, including **tyramine**, in neuronal tissue.

Analyte/Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linear Range	Reference
Catecholamines (including precursors and metabolites) by HPLC-ECD	Rat Brain Tissue	0.01 - 0.03 ng/mL	3.04 - 9.13 ng/mL	>0.99 (correlation coefficient)	[3]
Monoamines and metabolites by HPLC-ECD	Rat Brain Tissue	Not Specified	Not Specified	5 - 200 ng/mL	[5]
Neurotransmitters (including monoamines) by LC-ESI-MS/MS	Mouse Brain Tissues	Not Specified	Not Specified	10 - 5000 ng/g	[7]

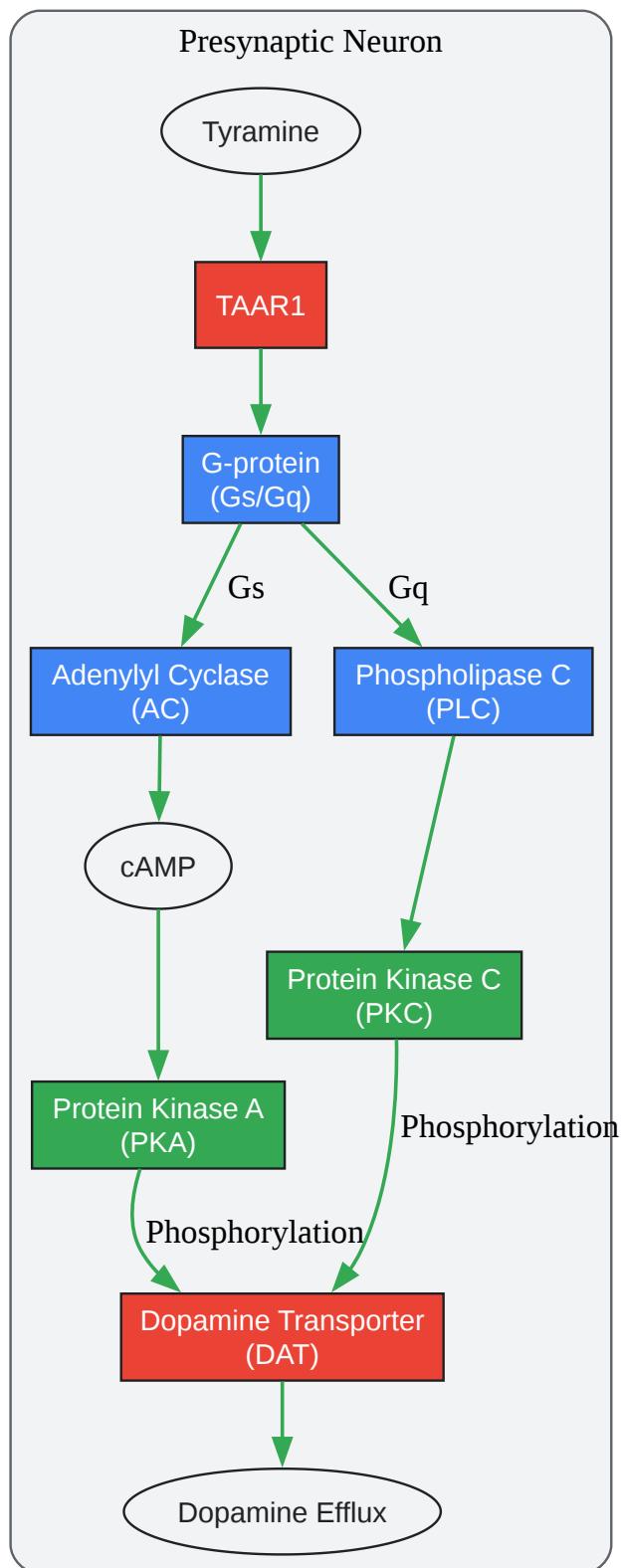
Experimental Workflow



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Caption: Experimental workflow for **tyramine** extraction and analysis.

Tyramine Signaling Pathway



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